

CP-640186: A Potent Inhibitor of Fatty Acid Synthesis

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Compound of Interest

Compound Name: CP-640186
CAS No.: 591778-68-6
Cat. No.: B1216025

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

CP-640186 is a potent, orally active, and cell-permeable small molecule that acts as an isozyme-nonselective inhibitor of acetyl-CoA carboxylase (ACC).[1][2][3][4] By targeting both ACC1 and ACC2, the rate-limiting enzymes in de novo fatty acid synthesis and a key regulator of fatty acid oxidation, **CP-640186** effectively reduces the production of fatty acids and triglycerides while promoting the oxidation of existing fatty acids.[5][6][7][8] This dual mechanism of action makes it a significant tool for research in metabolic diseases and a potential therapeutic agent for conditions such as obesity, diabetes, and nonalcoholic fatty liver disease. This guide provides a comprehensive overview of the technical details of **CP-640186**, including its mechanism of action, quantitative inhibitory data, and relevant experimental methodologies.

Introduction to Acetyl-CoA Carboxylase (ACC) and Fatty Acid Synthesis

Acetyl-CoA carboxylase (ACC) is a biotin-dependent enzyme that catalyzes the irreversible carboxylation of acetyl-CoA to produce malonyl-CoA.[6][9] This reaction is the committed and rate-limiting step in the biosynthesis of fatty acids.[7][10] In mammals, two main isoforms of ACC exist: ACC1 and ACC2.[6]

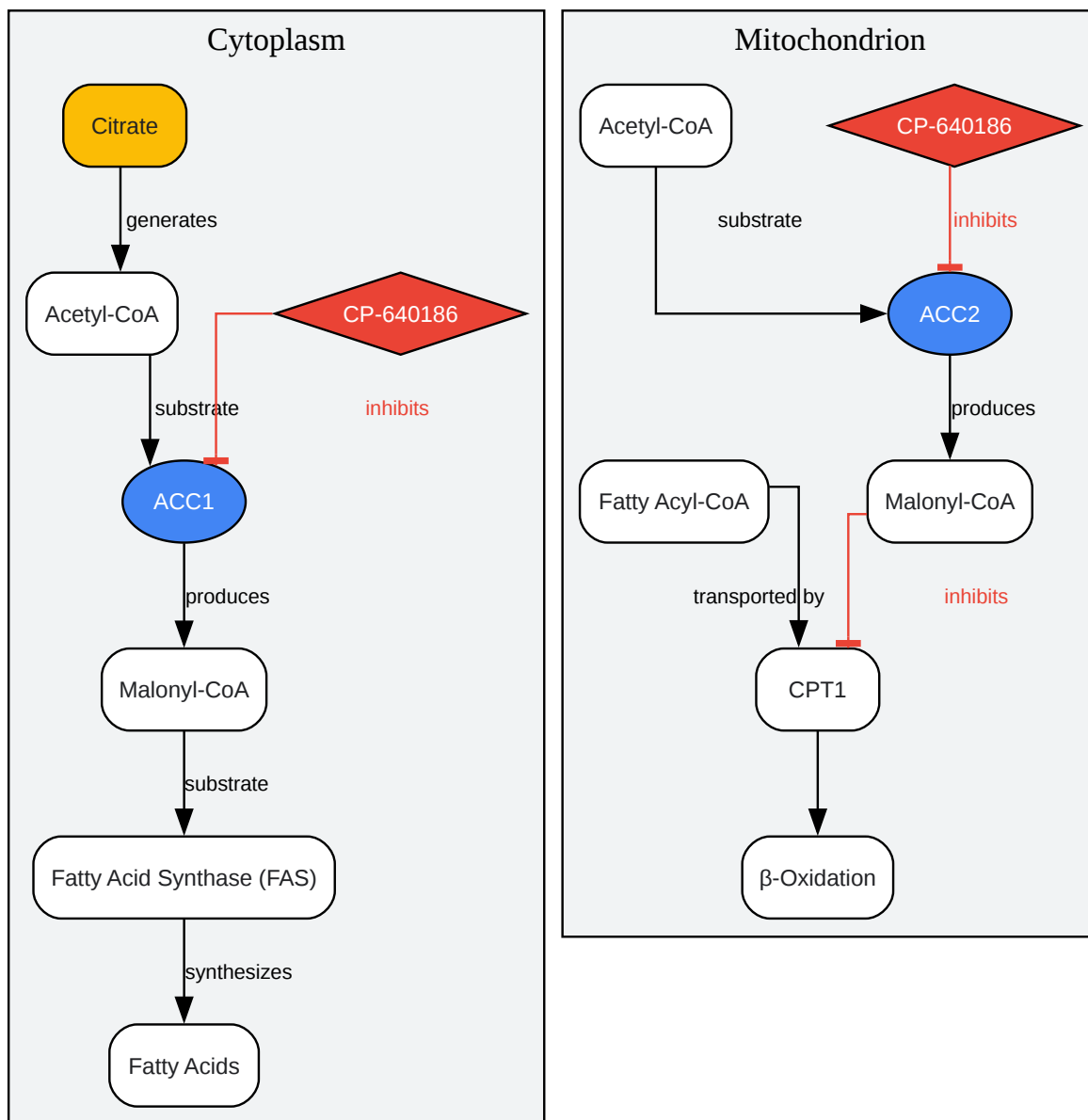
- ACC1 is primarily found in the cytoplasm of lipogenic tissues such as the liver and adipose tissue, where it provides malonyl-CoA for the synthesis of new fatty acids.[6][7]
- ACC2 is located on the outer mitochondrial membrane, where the malonyl-CoA it produces acts as a potent inhibitor of carnitine palmitoyltransferase 1 (CPT1), an enzyme essential for the transport of fatty acids into the mitochondria for β -oxidation.[7][11]

By inhibiting both ACC1 and ACC2, a non-selective inhibitor like **CP-640186** can simultaneously block the synthesis of new fatty acids and promote the burning of existing ones, making it a powerful modulator of lipid metabolism.[5]

Mechanism of Action of CP-640186

CP-640186 is a reversible and allosteric inhibitor of ACC.[12][13] Structural studies have shown that it binds to the carboxyltransferase (CT) domain of ACC at the dimer interface.[14][15] This binding is non-competitive with respect to the substrates acetyl-CoA, bicarbonate, and the allosteric activator citrate, and uncompetitive with respect to ATP.[3][5][12] The binding of **CP-640186** to the CT domain prevents the transfer of the carboxyl group from biotin to acetyl-CoA, thereby inhibiting the production of malonyl-CoA.[14]

The following diagram illustrates the central role of ACC in fatty acid metabolism and the inhibitory action of **CP-640186**.



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Figure 1: Mechanism of **CP-640186** Action on Fatty Acid Metabolism.

Quantitative Data

The inhibitory potency of **CP-640186** has been quantified in various enzymatic and cell-based assays. The following tables summarize the key quantitative data available.

Table 1: In Vitro Enzyme Inhibition

Target Enzyme	Species	IC50 (nM)	Reference
ACC1 (liver)	Rat	53	[1] [2] [3] [4]
ACC2 (skeletal muscle)	Rat	61	[1] [2] [3] [4]
ACC1 & ACC2	General	~55	[5]

Table 2: Cellular Activity

Cell Line	Assay	Parameter	Value (μM)	Reference
HepG2	Fatty Acid Synthesis Inhibition	IC50	0.84	[1]
HepG2	Fatty Acid Synthesis Inhibition	EC50	0.62	[1]
HepG2	Triglyceride Synthesis Inhibition	EC50	1.8	[1]
C2C12	Palmitate Oxidation Stimulation	EC50	0.057	[1] [2]
Isolated Rat Epitrochlearis Muscle	Palmitate Oxidation Stimulation	EC50	1.3	[1] [2]

Table 3: In Vivo Efficacy

Animal Model	Parameter	ED50 (mg/kg)	Reference
Rats	Fatty Acid Synthesis Inhibition	13	[3] [5]
CD1 Mice	Fatty Acid Synthesis Inhibition	11	[3] [5]
ob/ob Mice	Fatty Acid Synthesis Inhibition	4	[3] [5]
Rats	Whole Body Fatty Acid Oxidation Stimulation	~30	[3] [5]
Rats	Hepatic Malonyl-CoA Reduction	55	[3] [5]
Rats	Soleus Muscle Malonyl-CoA Reduction	6	[3] [5]
Rats	Quadriceps Muscle Malonyl-CoA Reduction	15	[3] [5]
Rats	Cardiac Muscle Malonyl-CoA Reduction	8	[3] [5]

Table 4: Pharmacokinetics

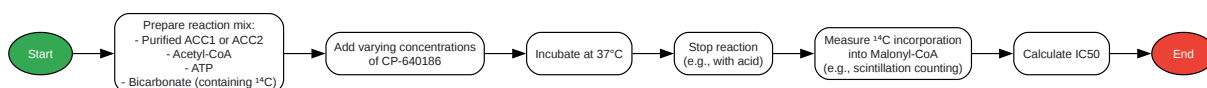
Species	Route	Dose (mg/kg)	T _{1/2} (h)	Bioavailability (%)	C _{max} (ng/mL)	AUC _{0-∞} (ng·h/mL)	Reference
Male Sprague-Dawley Rats	IV	5	1.5	-	-	-	[3]
Male Sprague-Dawley Rats	Oral	10	1.5	39	345	960	[1][3]
ob/ob Mice	Oral	10	1.1	50	2177	3068	[3]

Experimental Protocols

Detailed experimental protocols for the assays mentioned are crucial for reproducing and building upon existing research. While specific proprietary details may not be fully available, the following sections outline the standard methodologies employed in the characterization of ACC inhibitors like **CP-640186**.

ACC Enzyme Inhibition Assay

This assay measures the direct inhibitory effect of **CP-640186** on the activity of purified ACC1 and ACC2.



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Figure 2: Workflow for ACC Enzyme Inhibition Assay.

Methodology:

- **Enzyme Preparation:** Purified recombinant rat liver ACC1 and rat skeletal muscle ACC2 are used.
- **Reaction Mixture:** A typical reaction buffer includes acetyl-CoA, ATP, and [^{14}C]bicarbonate.
- **Inhibitor Addition:** **CP-640186** is dissolved in a suitable solvent (e.g., DMSO) and added to the reaction mixture at various concentrations.
- **Incubation:** The reaction is initiated and incubated at 37°C for a defined period.
- **Reaction Termination:** The reaction is stopped, typically by the addition of an acid.
- **Quantification:** The amount of [^{14}C]malonyl-CoA formed is quantified using scintillation counting after separation from unreacted [^{14}C]bicarbonate.
- **Data Analysis:** The percentage of inhibition at each concentration is calculated, and the IC₅₀ value is determined by fitting the data to a dose-response curve.

Cellular Fatty Acid Synthesis Assay

This assay assesses the ability of **CP-640186** to inhibit de novo fatty acid synthesis in a cellular context.



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Figure 3: Workflow for Cellular Fatty Acid Synthesis Assay.

Methodology:

- **Cell Culture:** Human hepatoma (HepG2) cells are cultured to a suitable confluency.
- **Inhibitor Treatment:** Cells are pre-incubated with various concentrations of **CP-640186**.

- Radiolabeling: A radiolabeled precursor for fatty acid synthesis, such as [^{14}C]acetate, is added to the culture medium.
- Incubation: The cells are incubated for a period to allow for the incorporation of the radiolabel into newly synthesized fatty acids.
- Lipid Extraction: Cells are harvested, and total lipids are extracted using a method like the Folch extraction.
- Quantification: The radioactivity in the lipid extract is measured by scintillation counting.
- Data Analysis: The EC50 value is determined from the dose-response curve of inhibition.

Cellular Fatty Acid Oxidation Assay

This assay measures the effect of **CP-640186** on the rate of fatty acid oxidation in cells.

Methodology:

- Cell Culture: C2C12 myotubes or isolated muscle strips are used.
- Inhibitor Treatment: The cells or tissues are incubated with different concentrations of **CP-640186**.
- Substrate Addition: A radiolabeled fatty acid, such as [^{14}C]palmitate, is added.
- Incubation: The cells are incubated to allow for the oxidation of the fatty acid.
- Measurement of Oxidation Products: The rate of fatty acid oxidation is determined by measuring the production of $^{14}\text{CO}_2$ or acid-soluble metabolites.
- Data Analysis: The EC50 for the stimulation of fatty acid oxidation is calculated.

Conclusion

CP-640186 is a well-characterized, potent, and non-selective inhibitor of both ACC1 and ACC2. Its ability to simultaneously inhibit fatty acid synthesis and stimulate fatty acid oxidation has been demonstrated in a variety of in vitro and in vivo models. The comprehensive quantitative

data and established experimental protocols make **CP-640186** an invaluable tool for researchers investigating the role of fatty acid metabolism in health and disease. For professionals in drug development, the preclinical data on **CP-640186** provides a strong foundation for the development of novel therapeutics targeting metabolic disorders.

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